

Essential Safety and Handling Protocols for Ethanol-d

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Compound of Interest

Compound Name: Ethanol-d

Cat. No.: B032933

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For researchers, scientists, and professionals in drug development, ensuring safe handling of all laboratory chemicals is paramount. This guide provides immediate, essential safety and logistical information for the handling and disposal of **Ethanol-d** (deuterated ethanol), a common solvent in NMR spectroscopy.

Personal Protective Equipment (PPE)

When handling **Ethanol-d**, a comprehensive approach to personal safety is crucial to prevent exposure and mitigate potential hazards. The following personal protective equipment is recommended.^{[1][2]}

Eye and Face Protection:

- **Safety Goggles:** Chemical splash goggles are mandatory to protect the eyes from splashes or vapors.^[1]
- **Face Shield:** In situations with a higher risk of splashing, a face shield should be worn in addition to safety goggles for full facial protection.^[2]

Skin Protection:

- **Gloves:** Chemical-resistant gloves are required.^{[2][3][4]} Suitable materials include butyl-rubber or nitrile rubber.^[5] It is important to check the breakthrough time and glove thickness for the specific brand being used.^[5] Always inspect gloves for leaks or tears before use.^[3]

- Lab Coat/Protective Clothing: A flame-retardant and antistatic lab coat or protective clothing should be worn to protect the skin.[\[5\]](#)
- Closed-toe Shoes: Always wear shoes that fully cover the feet.

Respiratory Protection:

- In cases of inadequate ventilation or when vapors or aerosols may be generated, respiratory protection is necessary.[\[2\]](#)[\[3\]](#)[\[6\]](#) A respirator with an organic vapor cartridge (Type A filter) is recommended.[\[5\]](#)

Quantitative Data Summary

The following table summarizes key quantitative safety and physical property data for **Ethanol-d**.

Property	Value	Reference
Chemical Formula	C2D6O	[7]
Molar Mass	52.10 g/mol	[7]
Boiling Point	78 °C (172 °F; 351 K)	[7]
Density	0.892 g/mL	[7]
Flash Point	12°C - 17°C	[8]
Flammability Limits	3.3 – 20% v/v	[8]
Exposure Limits (TWA)	1,000 ppm / 1,900 mg/m3	[5]

Operational Plan for Handling Ethanol-d

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably a chemical fume hood.[\[1\]](#)[\[9\]](#)
- Ensure an eyewash station and safety shower are readily accessible.

- Remove all potential ignition sources from the handling area, such as open flames, sparks, and hot surfaces.[3][10]
- Use explosion-proof electrical and ventilating equipment.[3][6]
- Ground and bond containers and receiving equipment to prevent static discharge.[5][8]

2. Handling Procedure:

- Read the Safety Data Sheet (SDS) thoroughly before use.[4]
- Keep the container tightly closed when not in use.[3][5]
- Use only non-sparking tools.[3][6]
- Avoid breathing vapors.[11]
- Avoid contact with skin and eyes.[10]
- Wash hands thoroughly after handling.[3][4]

3. Storage:

- Store in a cool, dry, well-ventilated area away from direct sunlight and heat.[1][3][12]
- Store in a tightly sealed, properly labeled container.[1][4]
- Most deuterated solvents are hygroscopic and should be handled in a dry atmosphere to avoid water contamination.[13][14]
- For maintaining high purity, consider using single-use ampules.[14]

Disposal Plan

Proper disposal of **Ethanol-d** is critical to ensure environmental safety and regulatory compliance.

1. Waste Collection:

- Collect waste **Ethanol-d** in a dedicated, properly labeled, and sealed hazardous waste container.
- Do not mix with other waste streams, particularly halogenated solvents, to avoid higher disposal costs.[\[15\]](#)

2. Disposal Method:

- Dispose of waste in accordance with local, state, and federal regulations.[\[9\]](#) Contaminated materials and empty containers should be treated as hazardous waste.[\[9\]](#)
- Do not dispose of down the drain.[\[15\]](#)
- Viable disposal methods include recycling, high-temperature incineration, or disposal in a certified hazardous waste landfill.[\[16\]](#)

Experimental Workflow: Safe Handling and Disposal of Ethanol-d

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References

- 1. Ethanol: Associated hazards and safety measures - Blog [gexcon.com]
- 2. nbinnco.com [nbinnco.com]
- 3. chemos.de [chemos.de]
- 4. quora.com [quora.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. download.basf.com [download.basf.com]
- 7. Deuterated ethanol - Wikipedia [en.wikipedia.org]
- 8. safetymanagementkey.com [safetymanagementkey.com]
- 9. benchchem.com [benchchem.com]
- 10. carlroth.com [carlroth.com]
- 11. ukisotope.com [ukisotope.com]
- 12. dental.keystoneindustries.com [dental.keystoneindustries.com]
- 13. sigmaaldrich.com [sigmaaldrich.com]
- 14. benchchem.com [benchchem.com]
- 15. hazardouswasteexperts.com [hazardouswasteexperts.com]
- 16. ecolink.com [ecolink.com]
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